

# Commercial availability and suppliers of Dimethyl ethylidenemalonate

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## Compound of Interest

Compound Name: Dimethyl ethylidenemalonate

Cat. No.: B099043

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An In-depth Technical Guide to **Dimethyl Ethylidenemalonate**: Commercial Availability, Synthesis, and Applications

For researchers, scientists, and professionals in drug development, **Dimethyl ethylidenemalonate** (CAS No. 17041-60-0) is a valuable reagent in organic synthesis. This technical guide provides comprehensive information on its commercial availability, suppliers, physical and chemical properties, synthesis protocols, and key applications.

## Commercial Availability and Suppliers

**Dimethyl ethylidenemalonate** is readily available from a variety of chemical suppliers. The typical purity offered is 96-98%. Below is a summary of prominent suppliers and their offerings. Pricing is subject to change and should be confirmed with the respective suppliers.

Table 1: Commercial Suppliers of **Dimethyl Ethylidenemalonate**

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	255661	98%	5g
Santa Cruz Biotechnology	sc-269233	-	1g, 5g
ChemicalBook	CB9262881	-	Inquiry for details
LabSolutions	-	96%	250mg, 1g, 5g
Ivy Fine Chemicals	-	-	1g, 5g, 10g, Bulk
Sunway Pharm Ltd.	CB55928	97%	100mg, 250mg, 1g, 5g, 10g, 25g
Energy Chemical	-	-	Inquiry for details
Heterochem	-	-	Inquiry for details
Nanjing Datang Pharmaceutical Technology Co., Ltd.	-	-	Inquiry for details
Shanghai YuanYe Biotechnology Co., Ltd.	-	-	Inquiry for details

Note: This list is not exhaustive, and other suppliers may be available.

## Physicochemical Properties

A summary of the key physical and chemical properties of **Dimethyl ethylidenemalonate** is provided below. This data is essential for its appropriate handling, storage, and use in experimental setups.

Table 2: Physicochemical Data of **Dimethyl Ethylidenemalonate**

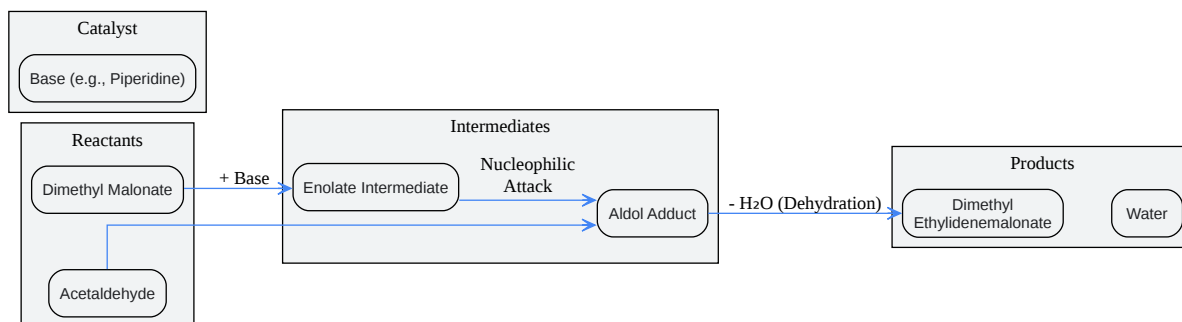
Property	Value	Reference
CAS Number	17041-60-0	[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>4</sub>	[1][2]
Molecular Weight	158.15 g/mol	[1][2][3][4]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	154 °C	[4]
Density	1.111 g/mL at 25 °C	[3][4]
Refractive Index (n <sub>20/D</sub> )	1.447	[3][4]
Flash Point	97 °C	[4]
Storage Temperature	Room temperature	[4]
Solubility	Insoluble in water, miscible with most organic solvents.	

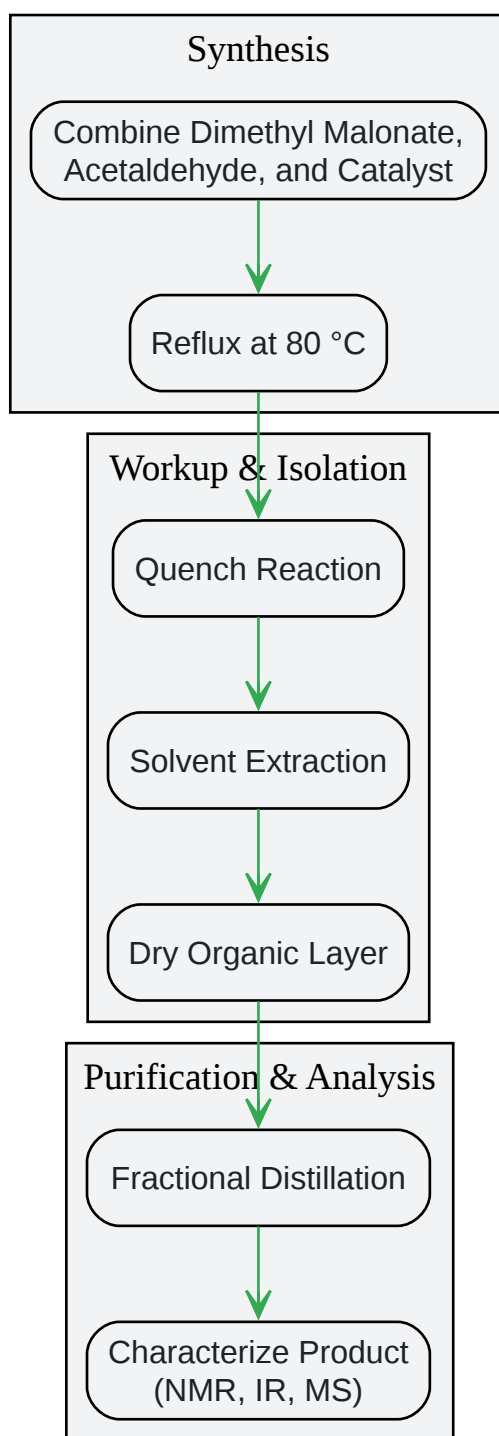
## Synthesis of Dimethyl Ethylidenemalonate

The most common laboratory synthesis of **Dimethyl ethylidenemalonate** is achieved through a Knoevenagel condensation reaction between dimethyl malonate and acetaldehyde.[6][7]

## Knoevenagel Condensation Reaction Mechanism

The Knoevenagel condensation is a nucleophilic addition of an active methylene compound to a carbonyl group, followed by a dehydration reaction to form a C=C double bond. The reaction is typically catalyzed by a weak base.





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